

Metomidate hydrochloride CAS number 35944-74-2 technical data

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Compound of Interest

Compound Name: Metomidate hydrochloride

Cat. No.: B3424715

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An In-Depth Technical Guide to **Metomidate Hydrochloride** (CAS No. 35944-74-2)

Introduction: Beyond a Simple Sedative

Metomidate hydrochloride, an imidazole-based non-barbiturate hypnotic, represents a fascinating case study in targeted pharmacology.[1][2][3] Initially explored for its sedative properties, its true value for the modern researcher lies in its potent and highly selective inhibition of adrenal steroidogenesis.[4][5] This guide moves beyond surface-level descriptions to provide drug development professionals and researchers with a deep, mechanistic understanding of Metomidate, its applications, and the technical considerations for its use. We will explore the causality behind its biological activity, from the interaction of its imidazole ring with cytochrome P450 enzymes to its practical applications in diagnostic imaging and veterinary science.[4][6]

Unlike its structural analogue, etomidate, which is primarily used as a general anesthetic due to its strong GABAergic effects, metomidate's hypnotic properties are significantly attenuated.[5] This distinction is not a limitation but rather its greatest asset, enabling its use as a precision tool for modulating and imaging the adrenal cortex with minimal systemic anesthetic complications.[5]

Part 1: Physicochemical and Pharmacological Profile

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. **Metomidate hydrochloride** is a racemic mixture, available as a white to off-white solid.[\[1\]](#)[\[7\]](#)

Chemical and Physical Data

The key physicochemical properties of **Metomidate hydrochloride** are summarized below, providing a quick reference for formulation, storage, and handling.

Property	Value	Source(s)
CAS Number	35944-74-2	[1] [5] [8] [9]
Free Base CAS No.	5377-20-8	[5] [10]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂ • HCl	[5] [7] [9]
Molecular Weight	266.72 g/mol	[5] [7] [8]
IUPAC Name	methyl 1-(1-phenylethyl)-1H-imidazole-5-carboxylate hydrochloride	[5]
Synonyms	Hypnodil, Aquacalm, R 7315, Etomidate Impurity B	[5] [9] [10]
Melting Point	173-174 °C	[1] [8] [11]
Appearance	White to Off-White Solid	[1]
Solubility	Soluble in PBS (pH 7.2) and DMSO; Sparingly soluble in Ethanol	[5] [9]
Storage	Short term (weeks): 0 - 4 °C; Long term (years): -20 °C. Store in a dry, dark place.	[5] [9]

Pharmacological Profile

Metomidate's pharmacological activity is dominated by its endocrine effects. Its sedative properties, while present, are secondary to its primary mechanism of action.

Parameter	Target(s)	Value	Effect	Source(s)
Primary Target	11 β -hydroxylase (CYP11B1)	$K_i \approx 1-3$ nM	Potent inhibition of cortisol synthesis	[4][5]
Secondary Target	Aldosterone synthase (CYP11B2)	Potent Inhibitor	Inhibition of aldosterone synthesis	[4][5]
Functional Assay	Human Adrenal Cells	$IC_{50} \approx 2-10$ nM	Inhibition of cortisol production	[5]
CNS Target	GABA-A Receptor	Attenuated modulation	Mild sedation/hypnosis	[5][12]

Part 2: Core Mechanism of Action: Targeted Adrenal Suppression

The defining characteristic of metomidate is its potent and reversible inhibition of adrenal steroidogenesis.[4] This action is highly specific, targeting the final steps in the synthesis of crucial corticosteroids.

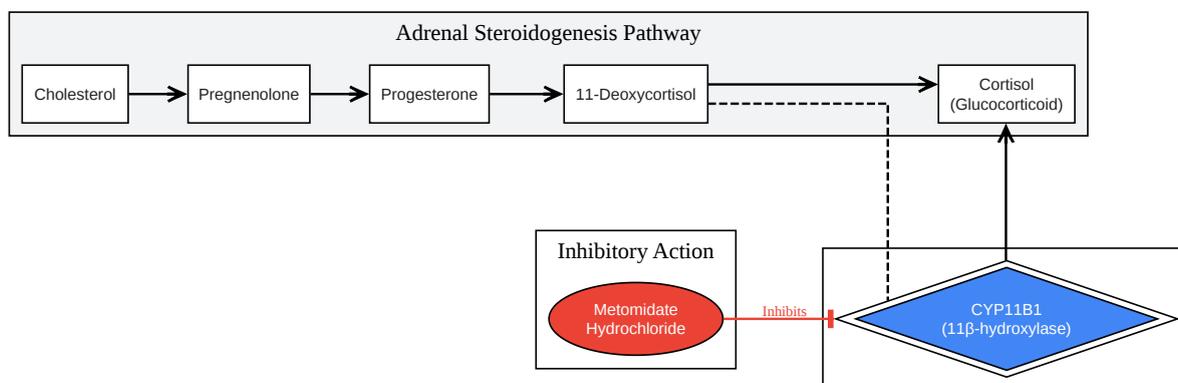
Inhibition of Cytochrome P450 11B Enzymes

The mechanism is centered on two key mitochondrial enzymes:

- 11 β -hydroxylase (CYP11B1): This enzyme is responsible for the final conversion of 11-deoxycortisol to cortisol. Metomidate effectively blocks this step, leading to a rapid and dose-dependent decrease in cortisol production.[4]
- Aldosterone Synthase (CYP11B2): A closely related enzyme, CYP11B2 is also inhibited by metomidate, suppressing the production of aldosterone.[4][5]

The causality of this inhibition is attributed to the imidazole ring within the metomidate structure.[4] This nitrogen-containing ring interacts with the heme iron atom at the active site of the

cytochrome P450 enzymes, reversibly preventing them from carrying out their hydroxylation function. This targeted interaction explains the high potency and selectivity of the drug.[4]

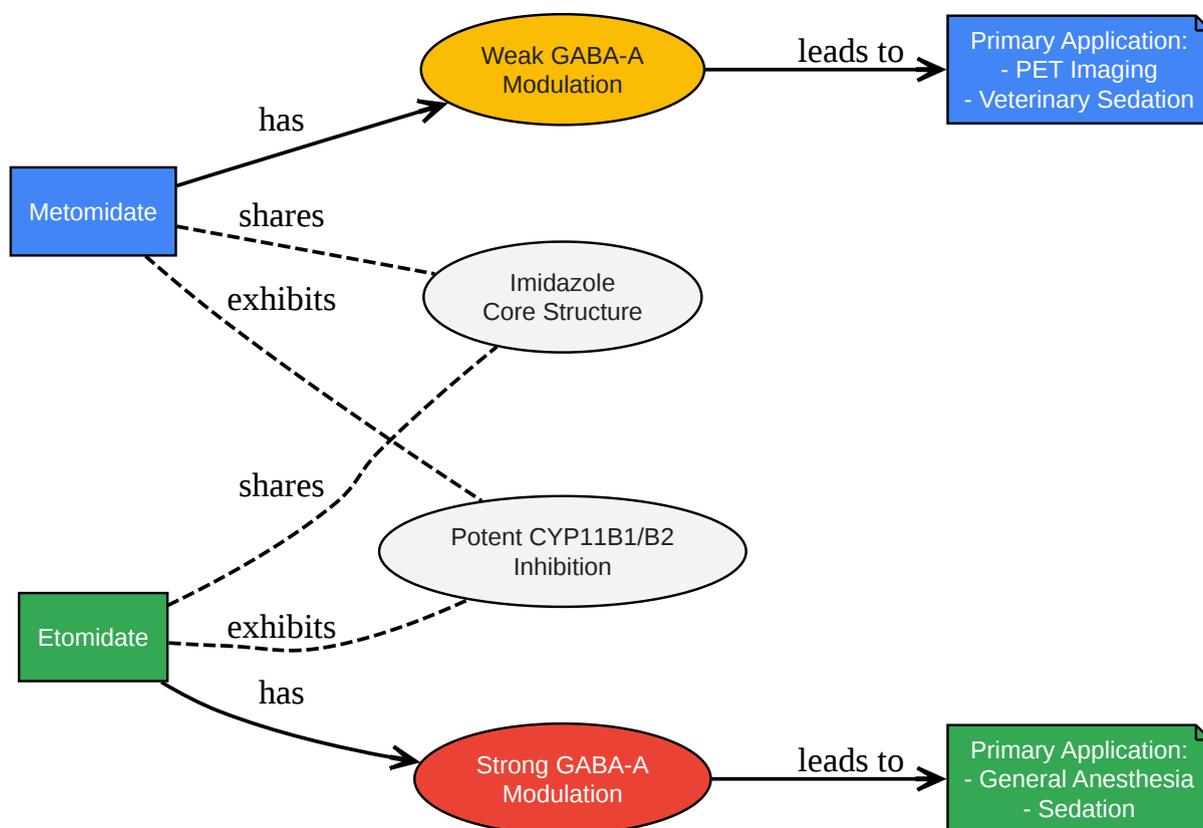


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Mechanism of Metomidate's inhibition of cortisol synthesis.

Comparison with Etomidate

While structurally similar, the pharmacological divergence between metomidate and etomidate is critical. Etomidate is a potent positive allosteric modulator of GABA-A receptors, which underlies its powerful anesthetic effects.[12] Metomidate shares this property but to a much lesser extent.[5] This reduced GABAergic activity makes it unsuitable as a sole general anesthetic but ideal for applications where adrenal suppression is desired without deep sedation.[5]



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Comparative logic of Metomidate and Etomidate.

Part 3: Key Applications in Research and Diagnostics

Metomidate's unique profile has established its importance in two primary fields: veterinary medicine and diagnostic molecular imaging.

Veterinary Medicine: An Anesthetic for Aquatic Species

In aquaculture and for ornamental fish, handling and transport are significant stressors that can lead to increased mortality.^[13] Metomidate is used as an immersion anesthetic to mitigate this stress response.^{[1][13]}

- Mechanism: By preventing the stress-induced spike in cortisol, Metomidate improves survival rates and the overall condition of the fish upon arrival.^{[4][13]}

- Application: It is added to shipping water at low concentrations (e.g., 0.2-1.0 mg/L).[13]
- Causality: The choice of Metomidate over other anesthetics is due to its targeted anti-stress effect. While it provides sedation, its primary benefit in this context is the direct biochemical suppression of cortisol, which is the key mediator of the negative physiological effects of stress in fish.[4] It is important to note that efficacy can be species-specific.[4][13]

Diagnostic Imaging: A PET Tracer for Adrenocortical Tumors

The high affinity and specificity of Metomidate for CYP11B1 and CYP11B2 make it an ideal targeting agent for molecular imaging.[4][5]

- Radiolabeling: When labeled with a positron-emitting isotope, such as Carbon-11 (^{11}C), it becomes the radiotracer [^{11}C]metomidate.[4][5]
- Application: [^{11}C]metomidate Positron Emission Tomography (PET) is used to non-invasively identify and characterize tumors of adrenocortical origin.[4][14] Because these tumor cells often overexpress CYP11B enzymes, the tracer accumulates at these sites, allowing for precise localization.
- Clinical Significance: This technique is valuable for differentiating benign from malignant adrenal lesions and for guiding treatment decisions in conditions like Cushing's syndrome and primary aldosteronism.[5]

Part 4: Synthesis and Analysis

For drug development professionals, understanding the synthesis and analytical control of a compound is paramount.

General Synthesis Route

While specific proprietary synthesis protocols may vary, the synthesis of imidazole carboxylates like Metomidate generally follows established organic chemistry principles. The structure can be conceptually deconstructed into the imidazole core, the methyl ester, and the chiral phenylethyl group. Synthesis often involves building the substituted imidazole ring first,

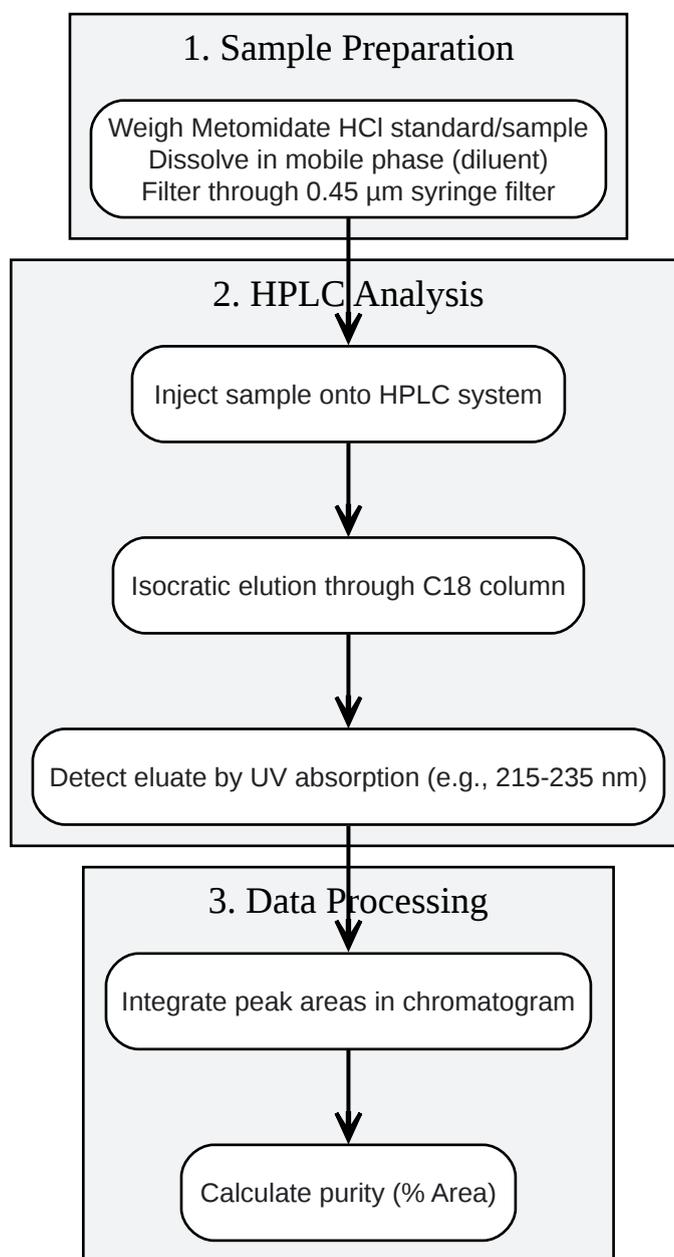
followed by N-alkylation with the appropriate phenylethyl derivative.[15][16] The hydrochloride salt is then typically formed by treating the free base with hydrochloric acid.[17]

Analytical Methodologies: Ensuring Purity and Identity

Analytical validation is crucial for research and quality control. **Metomidate hydrochloride** and its related substances can be reliably analyzed using modern chromatographic techniques.[10][18][19]

Workflow: Purity Analysis by Reverse-Phase HPLC (RP-HPLC)

This protocol describes a standard method for determining the purity of a **Metomidate hydrochloride** sample. The choice of a C18 column is based on the compound's moderate hydrophobicity, while UV detection is suitable due to the presence of a chromophore (the phenyl and imidazole rings).



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General workflow for HPLC purity analysis of Metomidate HCl.

Step-by-Step Protocol:

- Preparation of Mobile Phase: Prepare a suitable mobile phase, for example, a mixture of a phosphate buffer (pH adjusted to ~7.8-8.2) and acetonitrile.[19] The exact ratio (e.g., 70:30

buffer:acetonitrile) should be optimized for best peak shape and resolution.[20] Filter and degas the mobile phase before use.

- **Standard Solution Preparation:** Accurately weigh about 10 mg of **Metomidate Hydrochloride** USP Reference Standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase to obtain a solution of approximately 0.1 mg/mL.
- **Sample Solution Preparation:** Prepare the sample solution in the same manner as the Standard Solution.
- **Chromatographic Conditions:** Set up the HPLC system with the following parameters. These are typical starting points and must be validated for a specific system.

Parameter	Recommended Setting	Rationale
Column	C18, 100 x 4.6 mm, 3.0 μm	Good retention for moderately polar compounds.
Mobile Phase	Acetonitrile:Phosphate Buffer (e.g., 30:70 v/v)	Provides adequate separation from polar and non-polar impurities.
Flow Rate	1.0 - 1.5 mL/min	Balances run time with separation efficiency.[20]
Column Temp.	30 - 40 °C	Ensures reproducible retention times.[19][20]
Detection	UV at 215 nm or 235 nm	Wavelengths of good absorbance for the aromatic system.[19][20]
Injection Vol.	10 μL	Standard volume for analytical HPLC.

- **Analysis:** Inject the standard and sample solutions into the chromatograph. Identify the Metomidate peak based on the retention time of the reference standard.

- Calculation: Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

For detecting trace amounts in biological matrices like hair, more sensitive techniques such as Ultra-Performance Liquid Chromatography with tandem mass spectrometry (UPLC-MS/MS) are required.^{[18][21]}

References

- What is Metomidate used for? - Patsnap Synapse. Patsnap Synapse. [\[Link\]](#)
- What is the mechanism of Metomidate? - Patsnap Synapse. Patsnap Synapse. [\[Link\]](#)
- Spectroscopic studies. Part VIII. Infrared spectra and structure of methyl acetimidate and methyl acetimidate hydrochloride - Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing). Royal Society of Chemistry. [\[Link\]](#)
- MSDS - **Metomidate Hydrochloride** - KM Pharma Solution Private Limited. KM Pharma Solution Private Limited. [\[Link\]](#)
- **METOMIDATE HYDROCHLORIDE** - precisionFDA. precisionFDA. [\[Link\]](#)
- **Metomidate Hydrochloride** | 35944-74-2 - SynZeal. SynZeal. [\[Link\]](#)
- Synthesis of (R)-(+)-3H-etomidate - ResearchGate. ResearchGate. [\[Link\]](#)
- Investigational use of **metomidate hydrochloride** as a shipping additive for two ornamental fishes - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Analogues of Etomidate: Modifications Around Etomidate's Chiral Carbon and the Impact on In Vitro and In Vivo Pharmacology - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- (R)-**Metomidate hydrochloride** - Small molecules & peptides - Products. ABX advanced biochemical compounds GmbH. [\[Link\]](#)
- Analytical Method Development and Validation for Methylphenidate Hydrochloride and its Impurities by Using RP-HPLC Method - ijpr. International Journal of Research and

Publication and Reviews. [\[Link\]](#)

- **Metomidate Hydrochloride** - Cleanchem. Cleanchem. [\[Link\]](#)
- Metomidate | C13H14N2O2 | CID 21474 - PubChem - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- CA2861071A1 - Etomidate and metomidate derivatives and their use as anesthetics - Google Patents.
- Detection and quantification of etomidate and metomidate in human hairs by ultraperformance liquid chromatography with triple quadrupole mass spectrometry (UPLC-MS/MS) - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Cas 35944-74-2, METOMIDATEHYDROCHLORIDE - LookChem. LookChem. [\[Link\]](#)
- Simultaneous Determination of Etomidate and Its Major Metabolite, Etomidate Acid, in Urine Using Dilute and Shoot Liquid Chromatography–Tandem Mass Spectrometry - MDPI. MDPI. [\[Link\]](#)
- Metomidate - Wikipedia. Wikipedia. [\[Link\]](#)
- **Metomidate Hydrochloride**-impurities - Pharmaffiliates. Pharmaffiliates. [\[Link\]](#)
- Infrared spectra of (a) ethylphenidate HCl and (b) methylphenidate HCl. - ResearchGate. ResearchGate. [\[Link\]](#)
- CN104569264A - Measuring method for etomidate related substances - Google Patents.
- **Metomidate Hydrochloride** CAS#: 35944-74-2; ChemWhat Code: 1473304. ChemWhat. [\[Link\]](#)
- Chiral analysis of etomidate and metomidate enantiomers in hair by UHPLC-MS/MS: application to authentic human hair samples and enantiomeric fraction assessment | springermedicine.com. Springer Nature. [\[Link\]](#)
- Methyl 3-(1-phenylethyl)imidazole-4-carboxylate;hydrochloride - PubChem - NIH. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. Metomidate Hydrochloride | 35944-74-2 [chemicalbook.com]
- 2. Metomidate - Wikipedia [en.wikipedia.org]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Metomidate hydrochloride | 35944-74-2 | Benchchem [benchchem.com]
- 5. medkoo.com [medkoo.com]
- 6. What is Metomidate used for? [synapse.patsnap.com]
- 7. GSRS [precision.fda.gov]
- 8. Metomidate hydrochloride | 35944-74-2 | KBA94474 [biosynth.com]
- 9. caymanchem.com [caymanchem.com]
- 10. Metomidate Hydrochloride | 35944-74-2 | SynZeal [synzeal.com]
- 11. lookchem.com [lookchem.com]
- 12. What is the mechanism of Metomidate? [synapse.patsnap.com]
- 13. Investigational use of metomidate hydrochloride as a shipping additive for two ornamental fishes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Small molecules & peptides - Products [abx.de]
- 15. researchgate.net [researchgate.net]
- 16. Analogues of Etomidate: Modifications Around Etomidate's Chiral Carbon and the Impact on In Vitro and In Vivo Pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 17. CA2861071A1 - Etomidate and metomidate derivatives and their use as anesthetics - Google Patents [patents.google.com]
- 18. Detection and quantification of etomidate and metomidate in human hairs by ultraperformance liquid chromatography with triple quadrupole mass spectrometry (UPLC-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]

- 19. CN104569264A - Measuring method for etomidate related substances - Google Patents [patents.google.com]
- 20. ijrpr.com [ijrpr.com]
- 21. Etomidate | Chiral analysis of etomidate and metomidate enantiomers in hair by UHPLC-MS/MS: application to authentic human hair samples and enantiomeric fraction assessment | springermedicine.com [springermedicine.com]
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